

Patent Landscape: Synthesis and Application of 4-Methoxy-2,3,5-trimethylpyridine

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Compound of Interest

Compound Name: 4-Methoxy-2,3,5-trimethylpyridine

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This guide provides a comparative analysis of the patent landscape for the synthesis and primary applications of **4-Methoxy-2,3,5-trimethylpyridine**. The information presented is curated from a review of multiple patents, offering insights into prevalent synthetic strategies and the compound's principal role in the pharmaceutical industry.

Executive Summary

4-Methoxy-2,3,5-trimethylpyridine is a key chemical intermediate, with its patent landscape overwhelmingly dominated by its application in the synthesis of proton pump inhibitors (PPIs), a class of drugs that reduce stomach acid production. The synthesis of this pyridine derivative has been approached through various patented routes, primarily starting from either 2,3,5-trimethylpyridine (also known as 2,3,5-collidine) or 3,5-dimethylpyridine (3,5-lutidine). The choice of starting material and subsequent synthetic strategy dictates the overall efficiency, yield, and complexity of the process. While the primary use is well-established, the exploration of this molecule in other therapeutic areas, such as TRPC6 inhibitors, is an emerging field.

Comparison of Patented Synthetic Routes

The synthesis of **4-Methoxy-2,3,5-trimethylpyridine** and its immediate derivatives, particularly the N-oxide, is a critical step in the production of several blockbuster drugs. The following tables summarize and compare the key aspects of the most prominent synthetic methodologies disclosed in the patent literature.

Table 1: Synthesis Starting from 2,3,5-Trimethylpyridine

Patent Reference	Starting Material	Key Intermediates	Key Reactions	Reported Yield
EP0103553A1[1]	2,3,5-Trimethylpyridine	2,3,5-Trimethylpyridine -N-oxide, 2,3,5-Trimethyl-4-nitropyridine-N-oxide	N-oxidation, Nitration, Methoxylation	89% purity for 2,3,5-trimethyl-4-methoxypyridine-N-oxide[1]
US4544750A[2]	2,3,5-Collidine	2-Chloromethyl-3,5-dimethyl-4-methoxy pyridine hydrochloride	Oxidation, Nitration, Methoxylation, Chlorination	Not explicitly stated for the intermediate
EP0484265A1[3]	2,3,5-Trimethylpyridine	Ionic species, 2-chloromethyl-3,5-dimethyl-4-methoxypyridine N-oxide	Oxidation with catalyst, Nitration, Methoxylation, Allylic chlorination	Overall yield for Omeprazole >90%[3]

Table 2: Synthesis Starting from 3,5-Dimethylpyridine

Patent Reference	Starting Material	Key Intermediates	Key Reactions	Reported Yield
EP0369208B1[4]	3,5-Dimethylpyridine	3,5-Dimethylpyridine-N-oxide, 3,5-Dimethyl-4-methoxypyridine-2-carbonitrile, 3,5-Dimethyl-4-methoxy-2-aminomethylpyridine	Oxidation, Nitration, Cyanation, Methoxylation, Catalytic Hydrogenation	40-50% overall yield from the carbonitrile[4]
US5066810A[5]	3,5-Dimethylpyridine	3,5-Dimethyl-4-methoxy-2-cyanopyridine, 3,5-Dimethyl-4-methoxy-2-aminomethylpyridine	Oxidation, Nitration, Cyanation, Methoxylation, Catalytic Hydrogenation	40-50% overall yield from the cyanopyridine[6]
US6245913B1[2]	3,5-Lutidine	3,5-Lutidine-N-Oxide, Nitro compound, Dimethyl sulfate adduct	Oxidation, Nitration, Methoxylation, Formation of dimethyl sulfate adduct	81.4% for one step[2]

Patented Applications of 4-Methoxy-2,3,5-trimethylpyridine

The primary and most extensively patented application of **4-Methoxy-2,3,5-trimethylpyridine** is as a crucial building block in the synthesis of proton pump inhibitors (PPIs). These drugs, including Omeprazole, Lansoprazole, and Pantoprazole, are widely used for the treatment of acid-related disorders of the stomach.[1][2][4]

A patent has been identified that describes pyridine carbonyl derivatives for therapeutic use as TRPC6 inhibitors, suggesting a potential, though less direct, application area for derivatives of **4-Methoxy-2,3,5-trimethylpyridine** in other therapeutic fields.[\[7\]](#)

Experimental Protocols from Patent Literature

Synthesis of 2,3,5-trimethyl-4-methoxypyridine-N-oxide (from EP0103553A1)[\[1\]](#)

1. N-oxidation of 2,3,5-trimethylpyridine:

- 2,3,5-trimethylpyridine (10.9 kg, 89.2 moles) is dissolved in acetic acid (30 liters).
- The solution is heated to 90°C.
- Hydrogen peroxide is added, and the reaction is monitored for completion.
- The product, 2,3,5-trimethyl-pyridine-N-oxide, is obtained after workup with a purity of 94%.[\[1\]](#)

2. Nitration and Methoxylation:

- 2,3,5-trimethyl-pyridine-N-oxide (1457 g, 10 moles) is dissolved in concentrated H₂SO₄ (1200 ml).[\[1\]](#)
- A nitrating mixture (conc. H₂SO₄ and 65% HNO₃) is added at 90°C.[\[1\]](#)
- The reaction mixture is stirred and then cooled.
- The pH is adjusted with 10M NaOH.
- The aqueous phase is extracted with CH₂Cl₂.
- After solvent removal, methanol and a solution of NaOH in methanol are added.
- The pH is adjusted to 8 with concentrated H₂SO₄.

- After workup and purification, 1287 g of 2,3,5-trimethyl-4-methoxy-pyridine-N-oxide is obtained with 89% purity.[1]

Synthesis of 3,5-dimethyl-4-methoxy-2-chloromethylpyridine hydrochloride (from US5066810A) [5]

1. Preparation of 3,5-dimethyl-4-methoxy-2-cyanopyridine:

- This intermediate is prepared from 3,5-dimethylpyridine through a series of reactions including oxidation to the N-oxide, nitration, reaction with dimethyl sulfate, treatment with KCN, and subsequent methoxylation.[6]

2. Catalytic Hydrogenation:

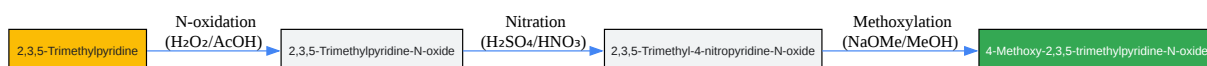
- 3,5-dimethyl-4-methoxy-2-cyanopyridine is hydrogenated in the presence of a catalyst such as Raney nickel or Pd on charcoal in a suitable solvent like methanol.[8] This step yields 3,5-dimethyl-4-methoxy-2-aminomethylpyridine.

3. Diazotization and Chlorination:

- The resulting aminomethylpyridine is reacted with sodium nitrite in an aqueous acidic solution to yield 3,5-dimethyl-4-methoxy-2-hydroxymethylpyridine.[5]
- This alcohol is then reacted with a chlorinating agent like thionyl chloride to give the final product, 3,5-dimethyl-4-methoxy-2-chloromethylpyridine.[5] The overall yield from the cyanopyridine is reported to be in the range of 40-50%.[6]

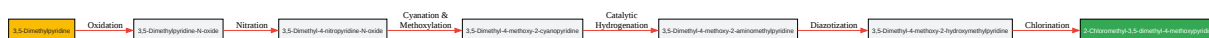
Visualization of Synthetic Workflows

The following diagrams illustrate the key patented synthetic pathways for derivatives of **4-Methoxy-2,3,5-trimethylpyridine**.



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Caption: Synthesis of **4-Methoxy-2,3,5-trimethylpyridine-N-oxide** from 2,3,5-Trimethylpyridine.



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Caption: Synthesis of **2-Chloromethyl-3,5-dimethyl-4-methoxypyridine** from 3,5-Dimethylpyridine.

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